synthesis of 1-Chloro-6-(trifluoromethoxy)isoquinoline

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Compound of Interest

Compound Name:	*1-Chloro-6-(trifluoromethoxy)isoquinoline*
CAS No.:	*630423-44-8*
Cat. No.:	*B1370840*

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An In-depth Technical Guide to the Synthesis of **1-Chloro-6-(trifluoromethoxy)isoquinoline**

Abstract

This technical guide provides a comprehensive overview of a robust and logical synthetic pathway to **1-Chloro-6-(trifluoromethoxy)isoquinoline**, a heterocyclic scaffold of significant interest to researchers in drug development. The isoquinoline core is a privileged structure in medicinal chemistry, and its functionalization with a trifluoromethoxy group can enhance metabolic stability, lipophilicity, and binding affinity.[1][2] This document delineates a multi-step synthesis, beginning from commercially available precursors and culminating in the target molecule. We will navigate the strategic synthesis of the key intermediate, 6-(trifluoromethoxy)isoquinolin-1(2H)-one, via a modified Bischler-Napieralski approach, and its subsequent chlorination. The causality behind experimental choices, detailed protocols, and potential challenges are discussed to provide a self-validating and practical guide for laboratory application.

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Introduction: The Strategic Value of the Target Scaffold

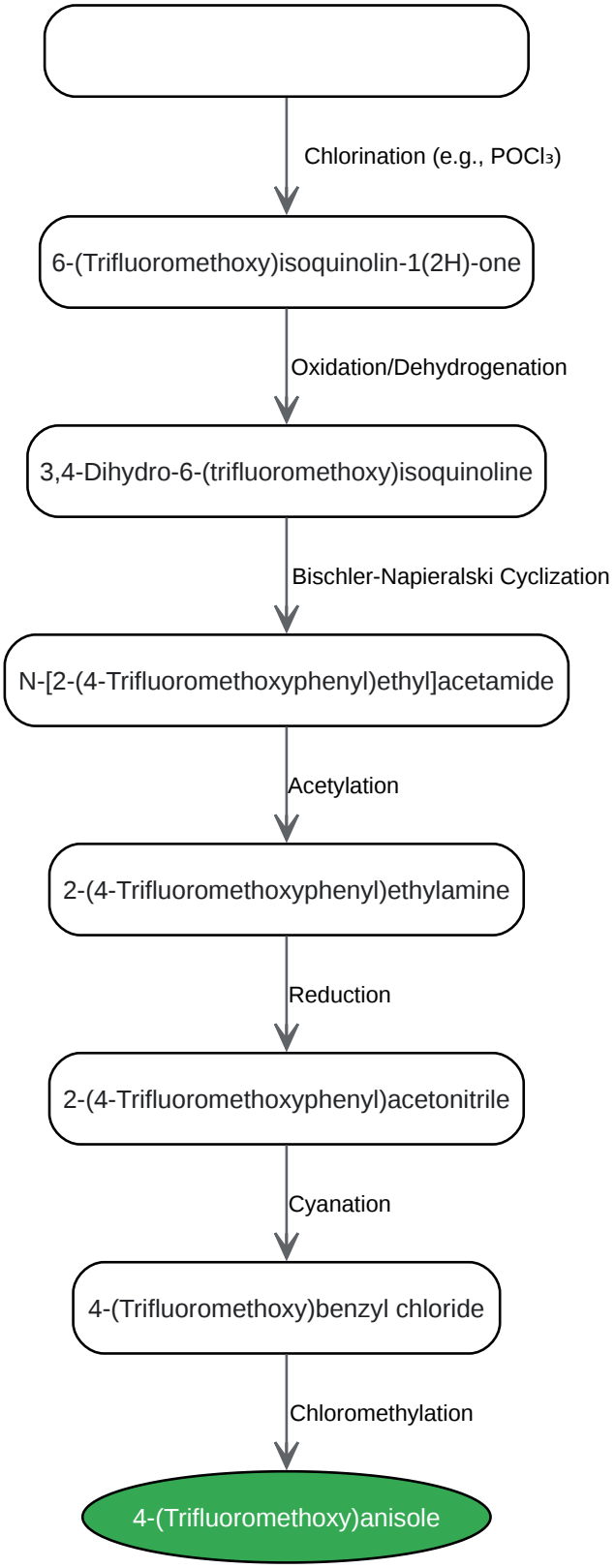
The convergence of the isoquinoline framework with a trifluoromethoxy (-OCF_3) substituent presents a molecule of high potential for biological activity. The isoquinoline nucleus is central to numerous pharmacologically active compounds, demonstrating a wide array of activities including anticancer and antimicrobial effects.[2] The trifluoromethoxy group is a bioisostere of other functionalities and is increasingly utilized in modern drug design to fine-tune a molecule's pharmacokinetic and pharmacodynamic profile.[3] Its strong electron-withdrawing nature and resistance to metabolic degradation make it a valuable addition to potential drug candidates.[2][3]

1-Chloro-6-(trifluoromethoxy)isoquinoline serves as a versatile intermediate. The chlorine atom at the 1-position is an excellent leaving group, amenable to a variety of nucleophilic substitution and cross-coupling reactions, allowing for the rapid generation of diverse compound libraries for screening and lead optimization. This guide provides the foundational chemistry required to access this valuable building block.

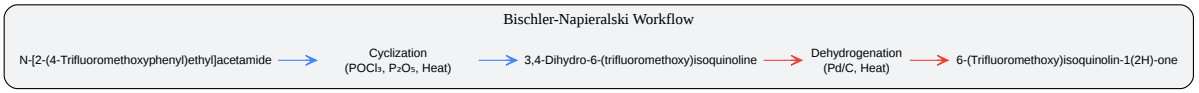
Retrosynthetic Analysis and Strategic Approach

A logical retrosynthetic analysis of **1-Chloro-6-(trifluoromethoxy)isoquinoline** dictates a two-stage strategy: the construction of the core heterocyclic system followed by a functional group interconversion.

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